

# Proper Disposal Procedures for 1,2,4,5-Benzenetetrol

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## Compound of Interest

Compound Name: 1,2,4,5-Benzenetetrol

Cat. No.: B1197355

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The following guide provides essential safety and logistical information for the proper disposal of **1,2,4,5-Benzenetetrol**, ensuring compliance with safety regulations and environmental protection. This procedure is intended for researchers, scientists, and drug development professionals familiar with laboratory settings.

## Immediate Safety Protocols

Before handling **1,2,4,5-Benzenetetrol** for disposal, it is critical to understand its associated hazards. This chemical is harmful if swallowed, causes skin irritation, can result in serious eye damage, and may lead to respiratory irritation.<sup>[1]</sup> Therefore, strict adherence to safety measures is mandatory.

**Personal Protective Equipment (PPE):** All personnel handling **1,2,4,5-Benzenetetrol** must use the following PPE to minimize exposure:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.<sup>[2]</sup>
- Skin Protection: Handle with chemical-impermeable gloves. Wear fire or flame-resistant and impervious clothing.<sup>[2]</sup>
- Respiratory Protection: In case of dust formation or if exposure limits are exceeded, use a full-face respirator.<sup>[2]</sup>

## Step-by-Step Disposal Procedure

Step 1: Waste Identification and Segregation **1,2,4,5-Benzenetetrol** must be treated as hazardous chemical waste.

- Do Not Mix: Never mix **1,2,4,5-Benzenetetrol** waste with other chemical waste unless compatibility has been verified. Storing incompatible substances together can lead to violent reactions or the emission of poisonous gases.[\[3\]](#)
- Aqueous vs. Solid: Solid forms of this chemical must not be disposed of in the trash.[\[3\]](#) While some dilute aqueous solutions of less hazardous chemicals can be drain-disposed after pH neutralization (to between 5.0 and 12.5), this is not recommended for **1,2,4,5-Benzenetetrol** due to its hazard profile.[\[3\]](#)[\[4\]](#) All forms of this chemical should be collected for professional disposal.

Step 2: Waste Containment and Labeling Proper containment is crucial for safe storage and transport.

- Use Appropriate Containers: Collect and store waste in suitable, closed containers that are chemically compatible to prevent leakage or rupture.[\[3\]](#) Plastic containers are often preferred.[\[5\]](#)
- Label Containers Clearly: Each waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**1,2,4,5-Benzenetetrol**"), and a clear hazard warning.[\[6\]](#) Keep a detailed log of the contents of each container to avoid costly identification testing by disposal technicians.[\[4\]](#)

Step 3: On-Site Storage in a Satellite Accumulation Area (SAA) Generated hazardous waste must be stored in a designated SAA pending pickup.[\[3\]](#)[\[6\]](#)

- Location: The SAA must be at or near the point of waste generation and under the control of the laboratory operator.[\[5\]](#)[\[7\]](#)
- Accumulation Limits: A maximum of 55 gallons of hazardous waste may be stored in an SAA.[\[5\]](#) Once this limit is reached, the waste must be removed within three calendar days.[\[5\]](#) Partially filled containers may remain in the SAA for up to one year.[\[3\]](#)

Step 4: Arrange for Professional Disposal Disposal of **1,2,4,5-Benzenetetrol** must be handled by qualified professionals.

- Contact EH&S: Contact your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor for pickup.[3]
- Waste Manifest: A waste manifest system tracks the hazardous waste from generation to its final disposal location.[6] Ensure you receive an initial manifest from the waste handler and a final manifest once the waste has been disposed of.[6]

## Data Presentation: Hazard Summary

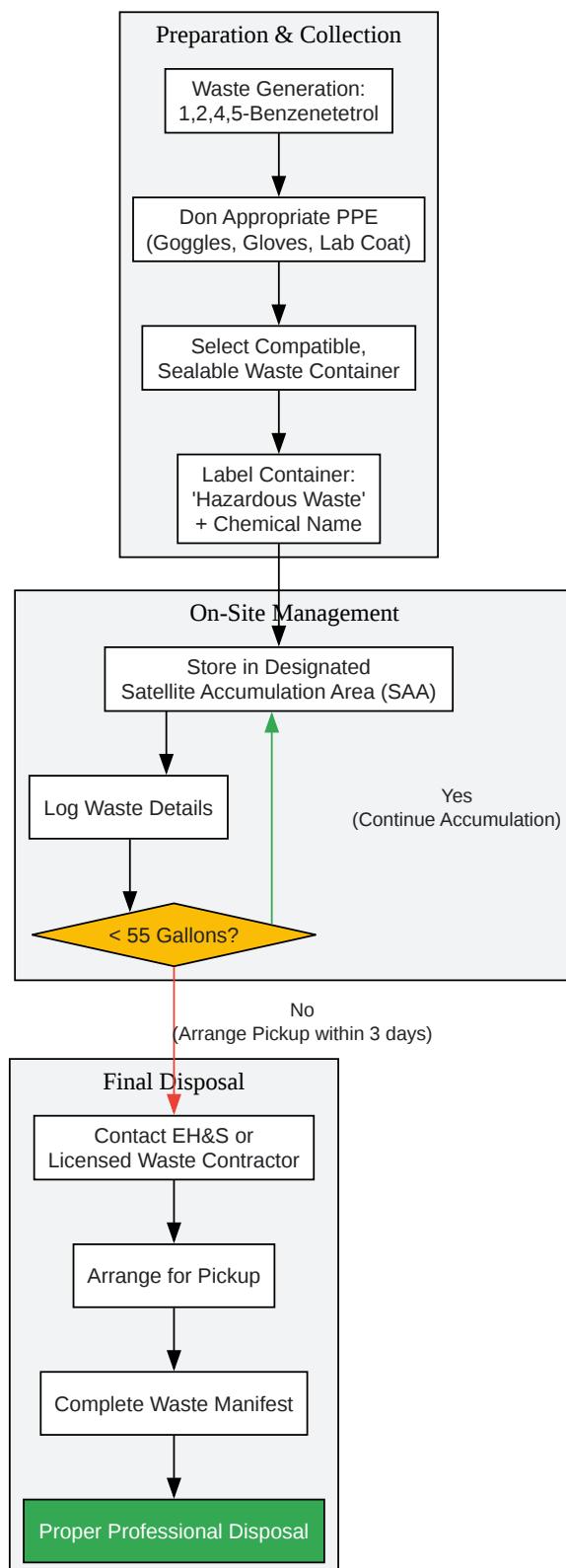
The following table summarizes the hazard classifications for **1,2,4,5-Benzenetetrol** according to the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement	GHS Code
Acute Toxicity, Oral	Harmful if swallowed	H302
Skin Corrosion/Irritation	Causes skin irritation	H315
Serious Eye Damage/Irritation	Causes serious eye damage	H318
Specific Target Organ Toxicity	May cause respiratory irritation	H335

Data sourced from PubChem  
CID 69464.[1]

## Disposal Workflow Visualization

The diagram below illustrates the procedural logic for the proper disposal of **1,2,4,5-Benzenetetrol**.

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Caption: Workflow for the safe disposal of **1,2,4,5-Benzenetetrol** waste.

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## References

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